

spectroscopic analysis of 5-(3-Hydroxyphenyl)nicotinic acid

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Compound of Interest

Compound Name: 5-(3-Hydroxyphenyl)nicotinic acid

Cat. No.: B1497824

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An In-Depth Technical Guide to the Spectroscopic Analysis of **5-(3-Hydroxyphenyl)nicotinic acid**

Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of **5-(3-Hydroxyphenyl)nicotinic acid** (Molecular Formula: $C_{12}H_9NO_3$, Molecular Weight: 215.21 g/mol) [1][2]. Designed for researchers, analytical scientists, and professionals in drug development, this document moves beyond procedural outlines to deliver a deep, mechanistic understanding of the analytical process. We will explore the application of Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS) to elucidate and confirm the molecular structure of this compound. The narrative emphasizes the rationale behind methodological choices, data interpretation, and the integration of multi-spectroscopic data to build a cohesive and validated structural profile.

Introduction: The Structural Rationale

5-(3-Hydroxyphenyl)nicotinic acid is a bifunctional molecule, integrating a pyridine-3-carboxylic acid core (nicotinic acid) with a 3-hydroxyphenyl substituent. This unique architecture presents distinct spectroscopic features. The nicotinic acid moiety provides a characteristic nitrogen-containing aromatic system and a carboxylic acid group, while the

hydroxyphenyl ring introduces a phenolic hydroxyl group and a second, differently substituted aromatic system.

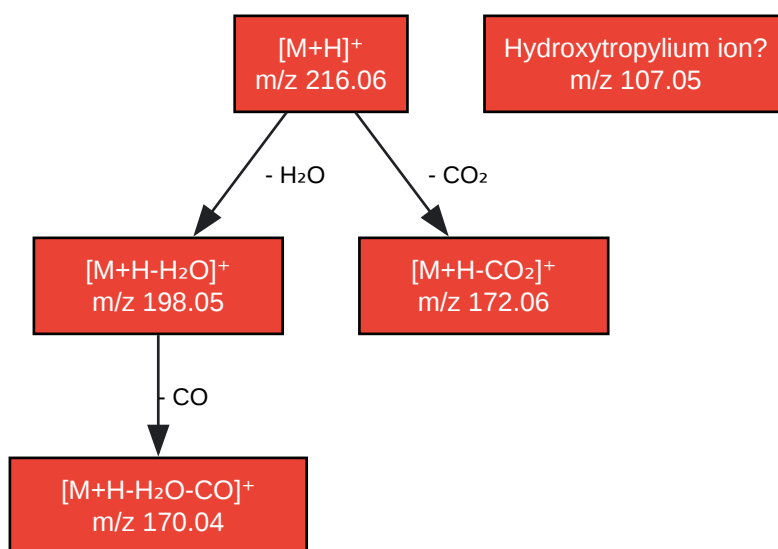
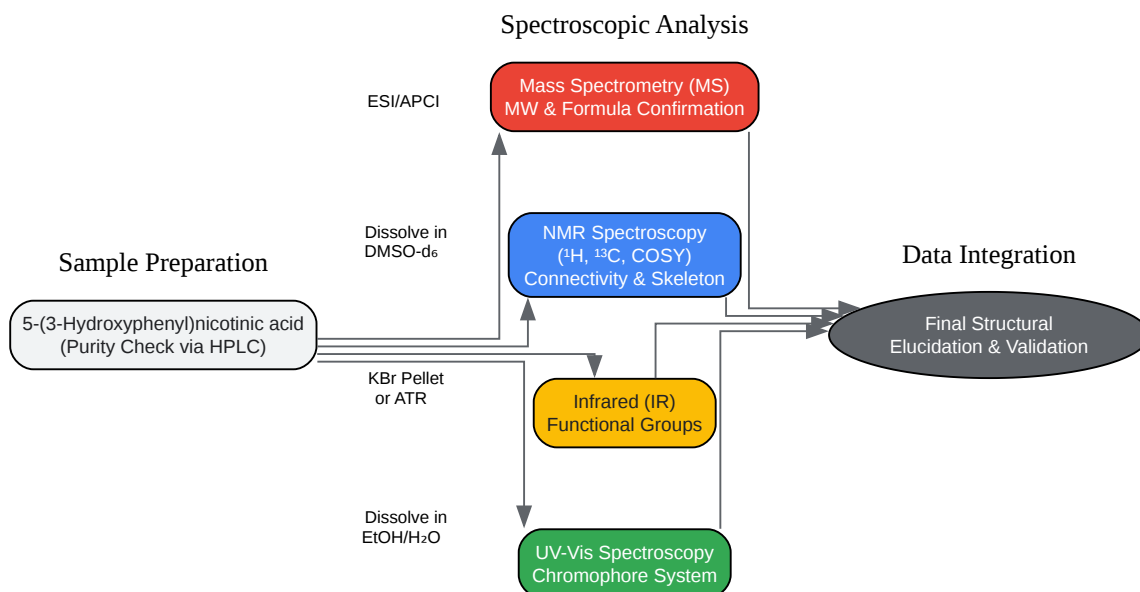
A robust analytical strategy must therefore be capable of:

- Unambiguously identifying the proton and carbon environments of both aromatic rings.
- Confirming the connectivity between the two ring systems.
- Verifying the presence and characteristic signals of the carboxylic acid and phenolic hydroxyl functional groups.
- Determining the exact molecular weight and fragmentation pattern to corroborate the overall structure.

This guide details the protocols and interpretive logic to achieve these objectives, ensuring a high degree of confidence in the final structural assignment.

Integrated Analytical Workflow

A sequential and complementary analytical approach is paramount. No single technique provides a complete picture; instead, data from each method serves to validate the others. The proposed workflow ensures maximum data acquisition and cross-validation from a single sample batch.



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References

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- 2. calpaclab.com [calpaclab.com]
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